

# Siliclad® Safety Data Sheet: A Technical Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Siliclad*  
Cat. No.: *B15290181*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety information for **Siliclad®**, a hydrophobic coating agent commonly used in laboratory settings. The information is compiled from Safety Data Sheets (SDS) and chemical safety literature to ensure safe handling, storage, and emergency preparedness. This guide is intended for use by trained professionals in a laboratory environment.

## Chemical Identity and Composition

**Siliclad®** is a proprietary mixture that imparts a hydrophobic surface to glass and other siliceous materials. While the exact formulation is confidential, the primary hazardous components are identified as an octadecylsilane derivative, tertiary alcohols, and diacetone alcohol.

Table 1: Chemical Composition of **Siliclad®**

Component	CAS Number	Formula (Representative)	Key Hazards
Octadecylsilane Derivative	Not Available (Mixture)	C <sub>18</sub> H <sub>39</sub> Si-	Skin Irritant, Eye Irritant, Respiratory Irritant
Tertiary Alcohols (e.g., tert-Butyl Alcohol)	75-65-0	(CH <sub>3</sub> ) <sub>3</sub> COH	Flammable Liquid, Eye Irritant, Respiratory Irritant, Harmful if Inhaled
Diacetone Alcohol	123-42-2	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	Combustible Liquid, Serious Eye Irritant, Respiratory Irritant

## Hazard Identification and Classification

**Siliclad®** is classified as a hazardous substance due to its flammability and potential to cause irritation.

GHS Hazard Classification:

- Flammable Liquids: Category 3[1][2]
- Skin Corrosion/Irritation: Category 2[1][2]
- Serious Eye Damage/Eye Irritation: Category 2A[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[1][2]
- Acute Toxicity (Inhalation): Category 4[2]

Hazard Statements (H-phrases):

- H226: Flammable liquid and vapor.[1][2]
- H315: Causes skin irritation.[1][2]

- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[2]
- H335: May cause respiratory irritation.[1][2]

## Physical and Chemical Properties

The physical and chemical properties of **Siliclad®** and its components are crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Siliclad®	tert-Butyl Alcohol	Diacetone Alcohol	n-Octadecylsilane (Representative)
Appearance	Colorless to pale yellow liquid[1]	Colorless solid or liquid[3]	Colorless liquid[4][5]	Solid[6]
Odor	Not specified	Camphor-like[3]	Faint, minty[4][5]	Not specified
Flash Point	27°C (80.6°F)[4]	11°C (52°F)[7]	58°C (136.4°F)[8]	Not Available
Boiling Point	Not specified	83°C (181°F)[7]	166°C (331°F)	195°C @ 15mmHg[6]
Specific Gravity	0.88[4]	0.79	0.938	Not Available
Vapor Pressure	Not specified	42 mmHg @ 25°C[3]	0.97 mmHg @ 20°C	Not Available
Solubility in Water	Reacts with water[4]	Miscible[3]	Miscible[4]	Insoluble

## Exposure Controls and Personal Protection

To minimize exposure to **Siliclad®**, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

## Exposure Limits

Table 3: Occupational Exposure Limits for Components

Component	OSHA PEL (TWA)	NIOSH REL (TWA)	ACGIH TLV (TWA)
tert-Butyl Alcohol	100 ppm (300 mg/m <sup>3</sup> ) [9]	100 ppm (300 mg/m <sup>3</sup> ) [9]	100 ppm (300 mg/m <sup>3</sup> ) [9]
Diacetone Alcohol	50 ppm (240 mg/m <sup>3</sup> ) [8]	50 ppm (240 mg/m <sup>3</sup> ) [5]	50 ppm (240 mg/m <sup>3</sup> )

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **Siliclad®**.

Caption: Recommended Personal Protective Equipment for handling **Siliclad®**.

## Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the integrity of the product.

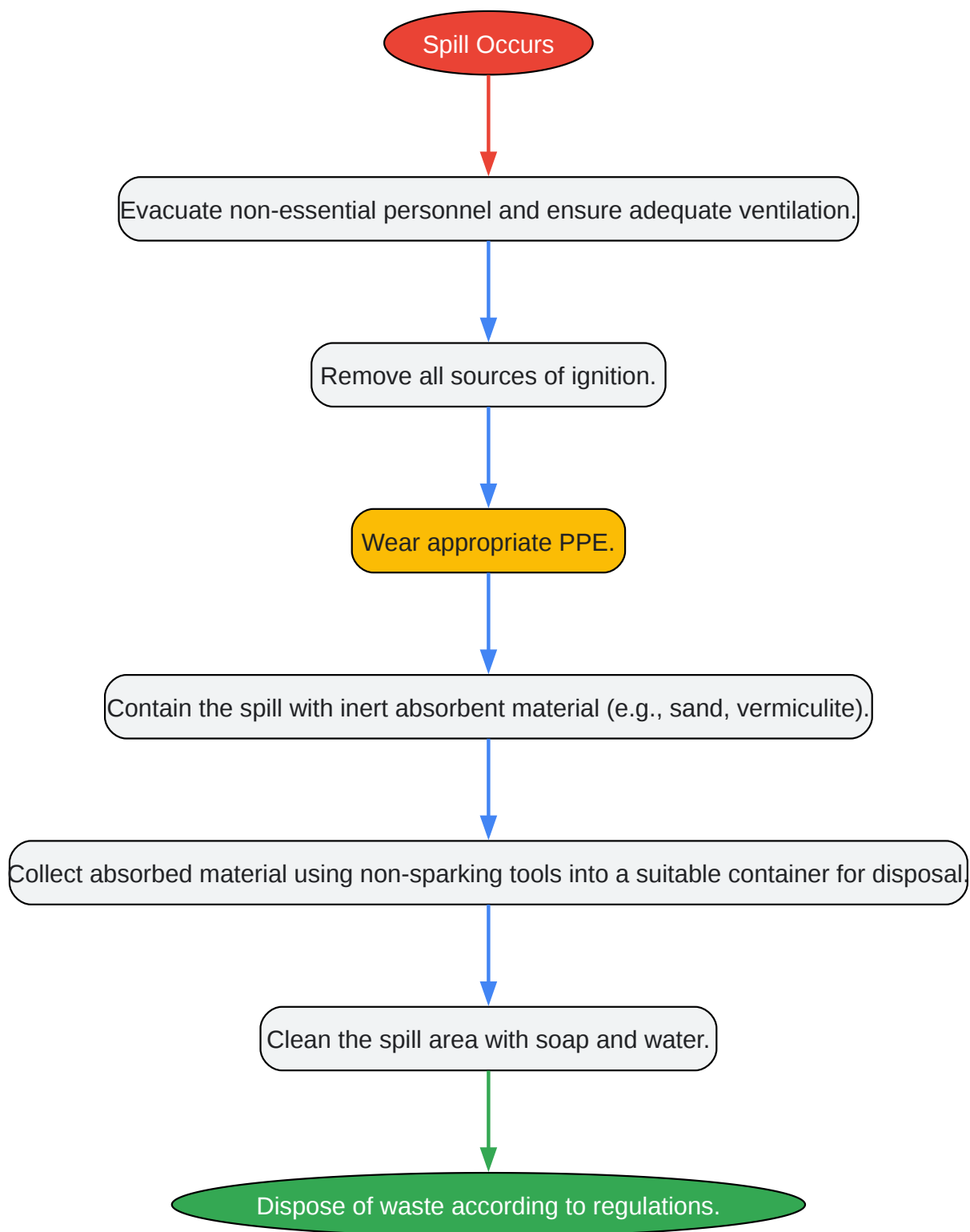
- Handling: Avoid contact with skin and eyes. Do not breathe vapors. Use only in a well-ventilated area, preferably in a chemical fume hood. Keep away from heat, sparks, and open flames. Ground and bond containers when transferring material to prevent static discharge. [2][10] Use non-sparking tools.[2][10]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents and moisture.[10] Keep containers tightly closed.[10]

## Accidental Release and First Aid Measures

In the event of a spill or exposure, prompt and appropriate action is critical.

## Accidental Release

The following workflow outlines the steps to take in case of a **Siliclad®** spill.



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Caption: Emergency procedure for a **Siliclad**® spill.

## First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs, seek medical attention.[5]
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, get medical advice/attention.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

## Experimental Protocols for Safety Data

The safety data presented in the SDS are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

## Flash Point Determination

The flash point of **Siliclad**® (27°C) is likely determined using a closed-cup method, such as the Pensky-Martens closed-cup test (ASTM D93).[2][3][4][11]

- Principle: A test specimen is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite to produce a flash.[11]
- Apparatus: A Pensky-Martens closed-cup tester consists of a brass test cup with a lid that has openings for a stirrer, thermometer, and ignition source.[11]
- Procedure (summarized):

- The sample is placed in the test cup to a specified level.
- The lid is secured, and the sample is heated and stirred at a prescribed rate.[\[2\]](#)[\[11\]](#)
- At regular temperature intervals, the ignition source is dipped into the cup.[\[2\]](#)[\[11\]](#)
- The temperature at which a distinct flash is observed is recorded as the flash point.[\[11\]](#)

## Skin Irritation Testing

Skin irritation potential is assessed using methods like the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[\[9\]](#)[\[12\]](#)

- Principle: This in vitro method uses a reconstructed human epidermis (RhE) model that mimics the properties of human skin. The test chemical is applied to the surface of the RhE tissue. Cell viability is then measured to determine the level of irritation.[\[12\]](#)
- Procedure (summarized):
  - The test chemical is applied to the surface of triplicate RhE tissue models.[\[12\]](#)
  - After a specific exposure period, the chemical is washed off, and the tissues are incubated.[\[12\]](#)
  - Cell viability is assessed by measuring the conversion of a vital dye (e.g., MTT) into a colored formazan salt by the mitochondria of viable cells.[\[12\]](#)
  - A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the chemical is an irritant.[\[12\]](#)

## Eye Irritation Testing

Eye irritation potential is evaluated through methods such as the OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[\[1\]](#)[\[13\]](#)

- Principle: The test substance is applied to the eye of an animal (typically a rabbit), and the effects on the cornea, iris, and conjunctiva are observed and scored over time.[\[13\]](#)[\[14\]](#) Due

to animal welfare concerns, a weight-of-the-evidence approach and in vitro methods are strongly encouraged before in vivo testing.[1][13]

- Procedure (summarized for in vivo):
  - A single dose of the test substance is instilled into the conjunctival sac of one eye of the test animal.[1][13] The other eye serves as a control.
  - The eyes are examined for signs of irritation at specified intervals (e.g., 1, 24, 48, and 72 hours) and scored according to a standardized system.[14]
  - The severity and reversibility of the ocular lesions are used to classify the substance's irritation potential.[14]

## Acute Oral Toxicity

The potential for harm if swallowed is determined by acute oral toxicity studies, such as the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or 423 (Acute Toxic Class Method).[15][16][17]

- Principle: A single dose of the test substance is administered orally to a group of animals (usually rats). The animals are observed for signs of toxicity and mortality.[16]
- Procedure (summarized for Fixed Dose Procedure):
  - A group of animals of a single sex is dosed at one of the fixed dose levels (5, 50, 300, or 2000 mg/kg).[16]
  - The animals are observed for a set period (typically 14 days) for signs of toxicity, including changes in skin, fur, eyes, and behavior.[18]
  - The presence or absence of toxicity or mortality determines if further testing at higher or lower doses is necessary.[16] The results are used to classify the substance according to its acute oral toxicity.

## Disposal Considerations

Dispose of **Siliclad**® and any contaminated materials in accordance with local, state, and federal regulations. It should be treated as a hazardous waste. Do not dispose of it down the drain.[10] Incineration in a licensed facility is a recommended disposal method.[5]

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